Guide to the Proper Disposal of Sodium 3-Hydroxybutyrate-2,2-d2

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Compound of Interest

Compound Name:	*Sodium 3-hydroxybutyrate-2,2-d2*
Cat. No.:	*B12388772*

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Executive Summary & Core Directive

Sodium 3-hydroxybutyrate-2,2-d2 is a stable isotope-labeled metabolic intermediate used primarily as a tracer in metabolic flux analysis and mass spectrometry standards.

CRITICAL DISTINCTION: Although labeled with deuterium (

H), this compound is NOT radioactive. It is a stable isotope.

- Do NOT dispose of this in radioactive waste streams (unless it has been experimentally contaminated with radioisotopes like

  C or

  H). Doing so will incur unnecessary regulatory burdens and astronomical disposal costs.
- Do treat this as standard chemical waste with specific attention to its classification as an organic salt.

Material Safety & Hazard Profile

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Before handling waste, you must validate the hazard profile. While Sodium 3-hydroxybutyrate is a metabolic substrate, in its pure salt form, it presents specific contact hazards.

GHS Classification (29 CFR 1910.1200)[1][2]

Hazard Class	Category	Signal Word	Hazard Statement
Skin Irritation	Category 2	WARNING	H315: Causes skin irritation
Eye Irritation	Category 2A	WARNING	H319: Causes serious eye irritation
STOT - SE	Category 3	WARNING	H335: May cause respiratory irritation

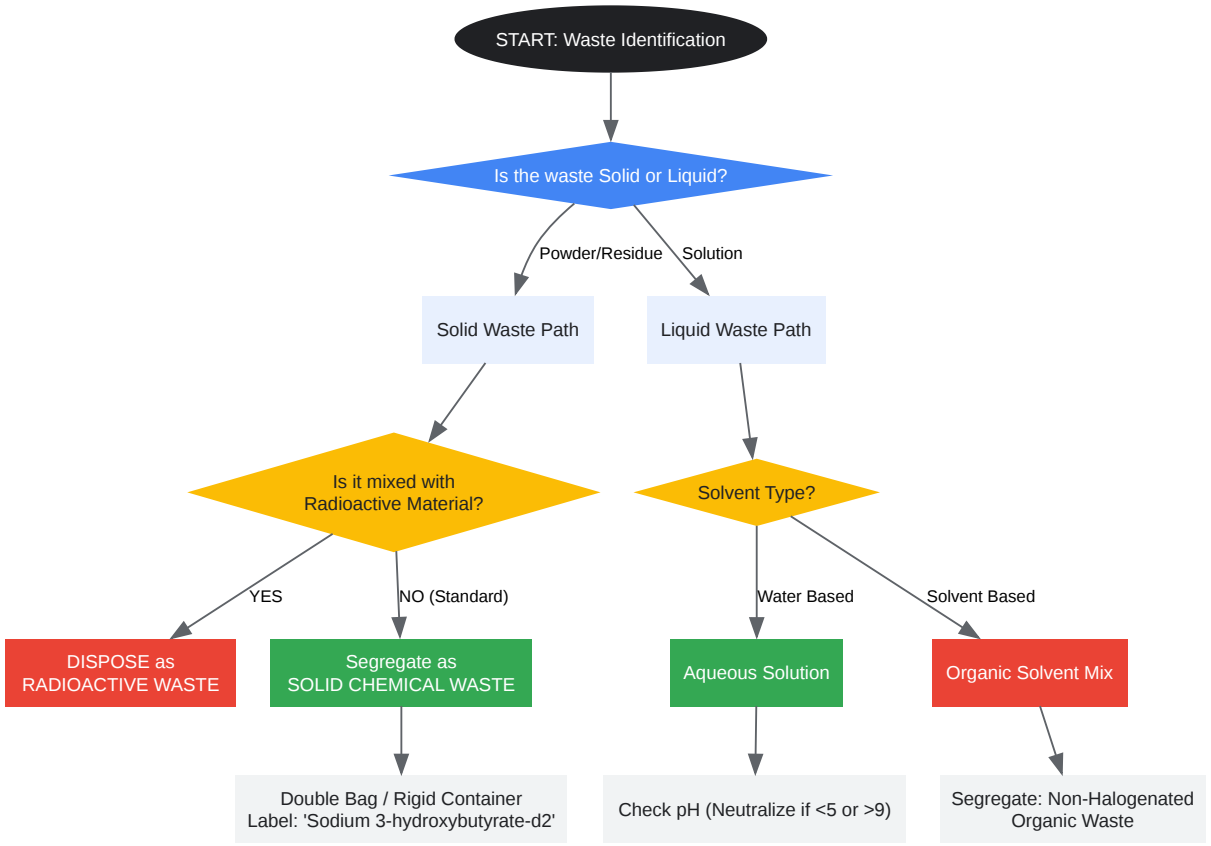
Physical Properties Relevance:

- State: Solid (White crystalline powder).
- Solubility: Highly soluble in water.
- Reactivity: Hygroscopic.[1][2] Incompatible with strong oxidizing agents.[1][2]

Disposal Decision Matrix (Workflow)

The following logic flow ensures compliance with RCRA (Resource Conservation and Recovery Act) and minimizes cross-contamination risks.

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Figure 1: Decision tree for segregating stable isotope waste based on physical state and co-contaminants.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound or Spill Cleanup)

Applicability: Expired inventory, contaminated weighing boats, or spill cleanup residues.

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- Segregation:
  - Do not mix with oxidizers (e.g., perchlorates, nitrates) to prevent potential exothermic reactions.
  - Ensure the container is not labeled with a radiation trefoil unless actual radioactive contamination exists.
- Packaging:
  - Place the solid material in a chemically compatible rigid container (HDPE or Glass).
  - If disposing of contaminated PPE (gloves/wipes), use a clear heavy-duty polyethylene bag (minimum 4 mil thickness).
- Labeling (Critical for EHS):
  - Chemical Name: **Sodium 3-hydroxybutyrate-2,2-d2**.[3]
  - Constituents: 100% **Sodium 3-hydroxybutyrate-2,2-d2**.
  - Hazard Checkbox: [x] Irritant.
  - Note: Add "Stable Isotope" to the comments section of the tag to prevent EHS confusion.

Protocol B: Aqueous Liquid Waste

Applicability: Leftover stock solutions or buffers.

- pH Verification:
  - Sodium 3-hydroxybutyrate is a salt of a weak acid. Aqueous solutions may be slightly basic.[4]
  - Action: Test pH. If between pH 5 and 9, it can often be consolidated with standard aqueous non-hazardous waste (subject to local institutional policy). If outside this range, neutralize with dilute HCl or NaOH before consolidation to minimize disposal surcharges.
- Compatibility Check:

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- Ensure the waste stream does not contain heavy metals (Hg, Pb) or biocides (Azides), which require separate streams.

- Container:
  - Use a screw-top carboy (HDPE). Do not fill >90% capacity to allow for thermal expansion.

Protocol C: Organic Liquid Waste

Applicability: If the compound was dissolved in methanol, acetonitrile, or other organic solvents for LC-MS analysis.

- Classification:
  - The hazard is now driven by the solvent, not the solute.
  - Dispose of as Flammable Organic Solvent Waste.
- Segregation:
  - Separate Halogenated (e.g., Chloroform) from Non-Halogenated (e.g., Methanol) streams if your facility requires it. Sodium 3-hydroxybutyrate is compatible with both.

Emergency Procedures (Spills)

In the event of a benchtop spill of the solid powder:

- PPE: Wear nitrile gloves, lab coat, and safety glasses. Respiratory protection (N95) is recommended if dust formation is likely, as the powder causes respiratory irritation (H335).
- Containment: Cover the spill with a damp paper towel to prevent dust generation.
- Cleanup:
  - Sweep up the damp material carefully.
  - Clean the surface with water followed by a detergent.
  - Place all cleanup materials into Protocol A (Solid Waste).

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Regulatory Compliance & References

Compliance Note: This guide adheres to the principles of the US EPA Resource Conservation and Recovery Act (RCRA) regarding "Characteristic Waste" (40 CFR Part 261). Always verify with your institution's Environmental Health & Safety (EHS) officer, as local municipal codes may be stricter than federal guidelines.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 23676771, Sodium 3-hydroxybutyrate. Retrieved from [Link]
- US Environmental Protection Agency (2019).EPA and DOT Labeling Requirements for Chemical Hazardous Waste Containers.[5] Retrieved from [Link]
- University of Toronto EHS (2019).Handling Procedures for Chemical Wastes: Segregation of Incompatibles. Retrieved from [Link]

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Sources

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. fishersci.com [fishersci.com]
- 3. Sodium 3-hydroxy(2,2-2H2)butanoate | CAS#:352439-00-0 | Chemsrc [chemsrc.com]
- 4. unigoa.ac.in [unigoa.ac.in]
- 5. hazardouswasteexperts.com [hazardouswasteexperts.com]
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